

# A Comparative Analysis of the Antioxidant Capacities of Carcine and Carnosine

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## Compound of Interest

Compound Name: Carcine Hydrochloride

Cat. No.: B6321872

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For Immediate Release: A comprehensive review of existing experimental data reveals that both carcine ( $\beta$ -alanylhistamine) and carnosine ( $\beta$ -alanyl-L-histidine) are potent natural antioxidants. Their efficacy stems from a multi-pronged defense against oxidative stress, including the direct scavenging of reactive oxygen species (ROS), chelation of pro-oxidant metal ions, and inhibition of lipid peroxidation. While both molecules exhibit robust antioxidant capabilities due to their shared  $\beta$ -alanyl-imidazole structure, subtle structural differences influence their biological stability and specific activities. This guide provides a detailed comparison of their antioxidant performance based on available scientific literature, intended for researchers, scientists, and professionals in drug development.

## Executive Summary of Antioxidant Performance

Carcine and carnosine demonstrate comparable efficacy in several key areas of antioxidant activity. Both compounds are proficient scavengers of hydroxyl

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